

Molecular weight and IUPAC name of Tetracosanoyl chloride

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Compound of Interest

Compound Name: Tetracosanoyl chloride

Cat. No.: B3145926

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An In-depth Technical Guide to Tetracosanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tetracosanoyl chloride**, a key intermediate in the synthesis of C24 ceramides, which are bioactive lipids involved in critical cellular signaling pathways. This document details its chemical properties, relevant experimental protocols, and its role in the context of drug development and cellular biology research.

Chemical and Physical Properties

Tetracosanoyl chloride, also known as Lignoceric acid chloride, is a long-chain acyl chloride. Its fundamental properties are summarized below.

Property	Value	Source
IUPAC Name	tetracosanoyl chloride	[1]
Synonyms	Lignoceric acid chloride, Tetracosanoic acid chloride	[1]
CAS Number	58576-73-1	[2]
Molecular Formula	C ₂₄ H ₄₇ ClO	[1]
Molecular Weight	387.08 g/mol	[1]
Exact Mass	386.33181 g/mol	[2]
Monoisotopic Mass	386.3315438 g/mol	[2]
Topological Polar Surface Area	17.1 Å ²	[2]
XLogP3	11.7	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	22	[2]

Synthesis and Reactions

Tetracosanoyl chloride is typically synthesized from its corresponding carboxylic acid, tetracosanoic acid (lignoceric acid). It is a reactive compound used primarily as an acylating agent, most notably in the synthesis of C24 ceramides.

Experimental Protocol: Synthesis of Tetracosanoyl Chloride

This protocol is a general method for the preparation of long-chain fatty acid chlorides and can be adapted for **Tetracosanoyl chloride**.

Materials:

- Tetracosanoic acid

- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Anhydrous solvent (e.g., dichloromethane, toluene)
- Dry reaction vessel with a reflux condenser and a gas outlet to a trap for acidic gases (HCl and SO_2)
- Magnetic stirrer and heating mantle

Procedure:

- In a dry, inert atmosphere (e.g., under nitrogen), add tetracosanoic acid to the reaction vessel.
- Add an excess of thionyl chloride (typically 2-3 equivalents) to the reaction vessel. A catalytic amount of dimethylformamide (DMF) can be added to facilitate the reaction.
- The reaction mixture is gently refluxed with stirring. The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO_2).
- After the reaction is complete, the excess thionyl chloride is removed by distillation under reduced pressure.
- The crude **Tetracosanoyl chloride** can be purified by vacuum distillation, though for many applications, the crude product is used directly in the next synthetic step after ensuring the complete removal of the chlorinating agent.

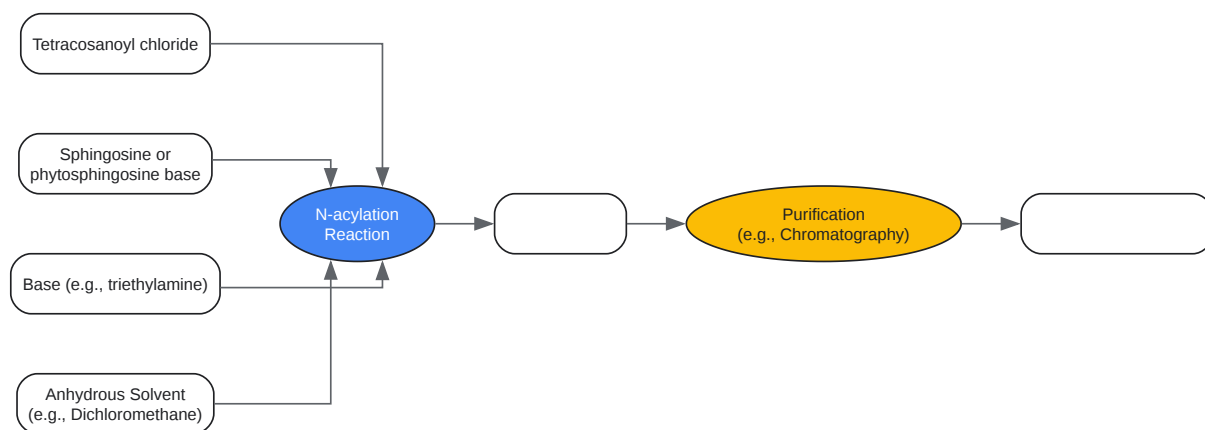
Safety Precautions:

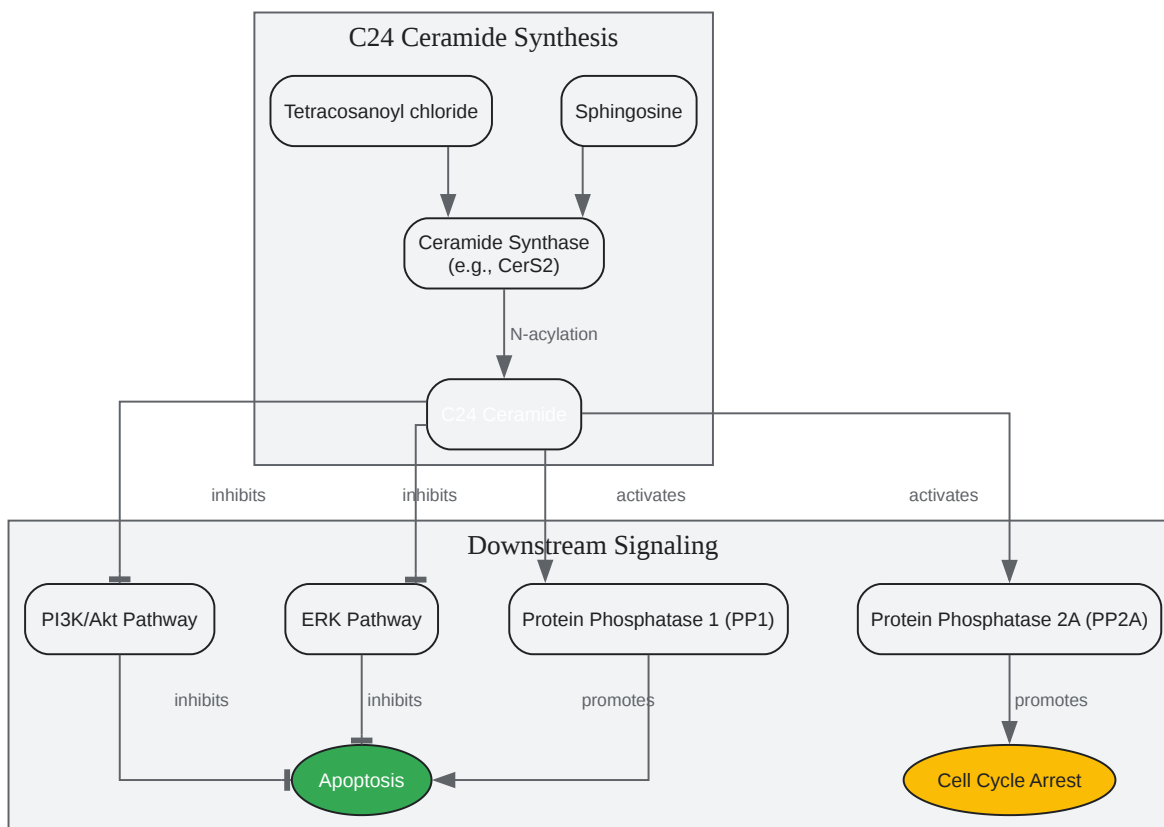
- Acyl chlorides are corrosive and moisture-sensitive. Handle in a fume hood with appropriate personal protective equipment (gloves, safety glasses, lab coat).
- Thionyl chloride and oxalyl chloride are toxic and corrosive. All manipulations should be performed in a well-ventilated fume hood.
- The reaction evolves toxic gases (HCl and SO_2) which must be trapped.

Role in C24 Ceramide Synthesis and Signaling

Tetracosanoyl chloride is a crucial reagent for the synthesis of C24 ceramides, which are involved in various cellular processes, including apoptosis, cell cycle arrest, and senescence.

Experimental Workflow: Synthesis of C24 Ceramide





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References

- 1. buildingblock.bocsci.com [buildingblock.bocsci.com]

- 2. 58576-73-1(Tetracosanoyl chloride) | Kuujia.com [nl.kuujia.com]
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